

Using 4-[(Dimethylamino)methyl]benzonitrile as a synthetic building block

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Compound of Interest

Compound Name: 4-[(Dimethylamino)methyl]benzonitrile

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Application Notes and Protocols: 4-[(Dimethylamino)methyl]benzonitrile

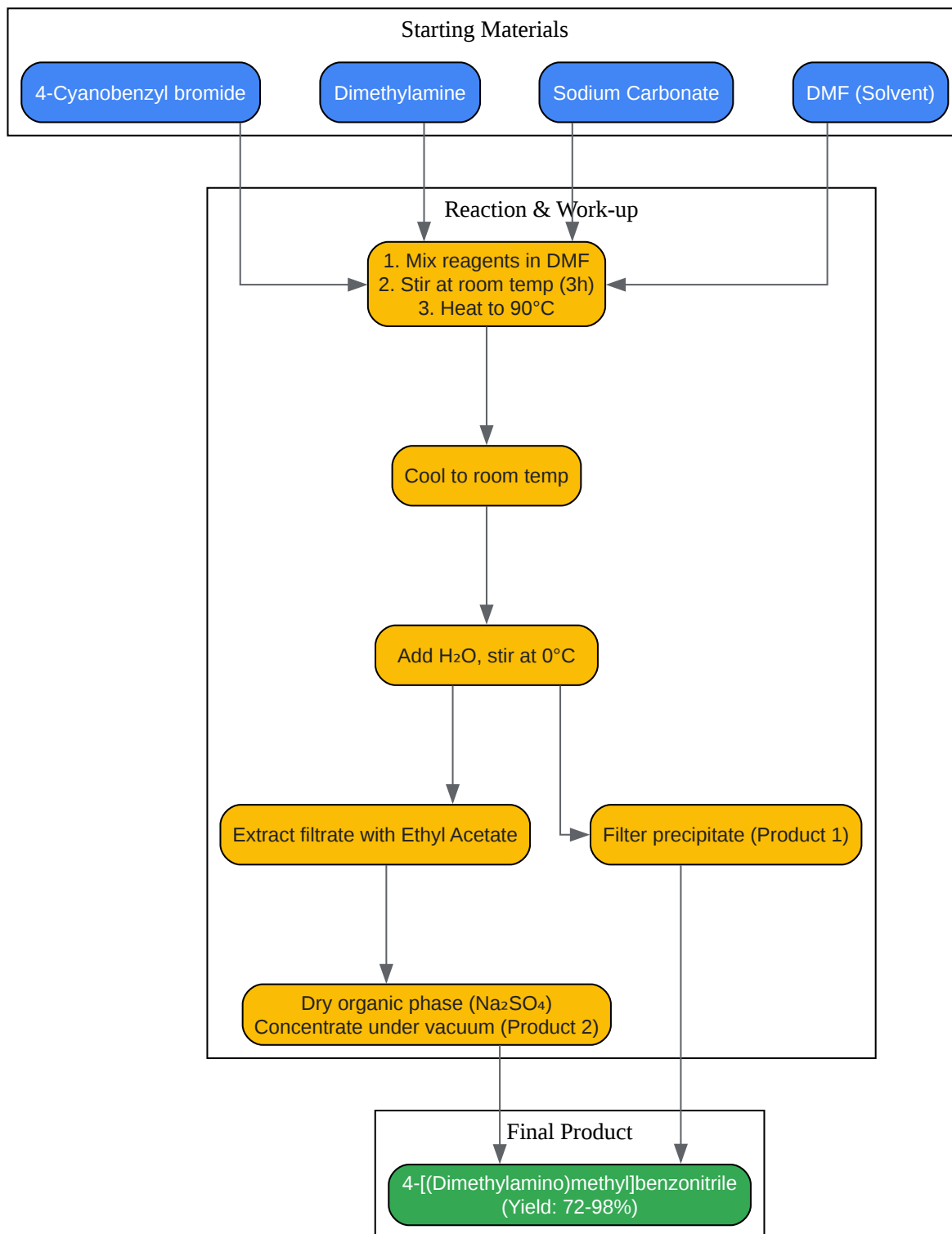
Introduction

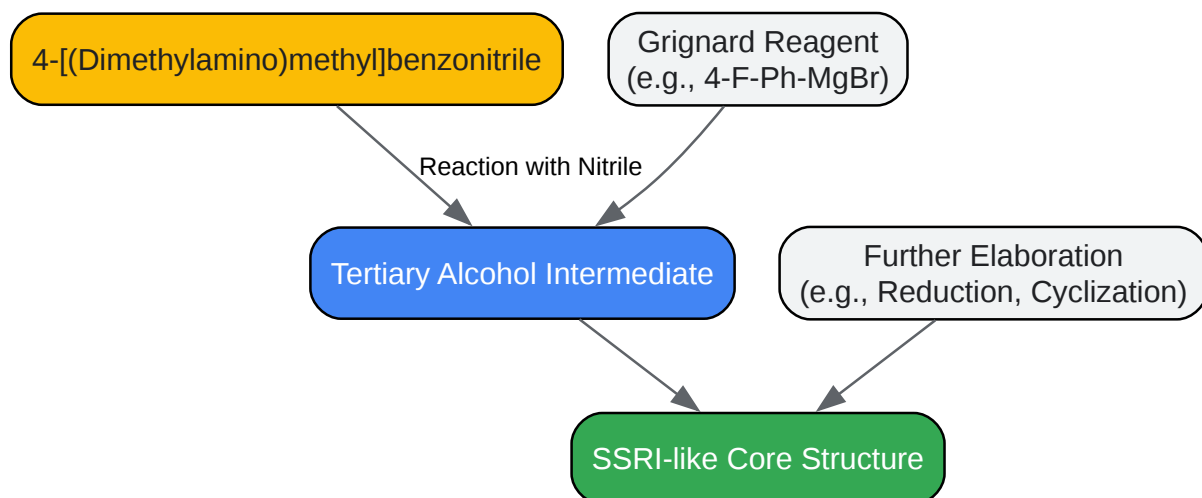
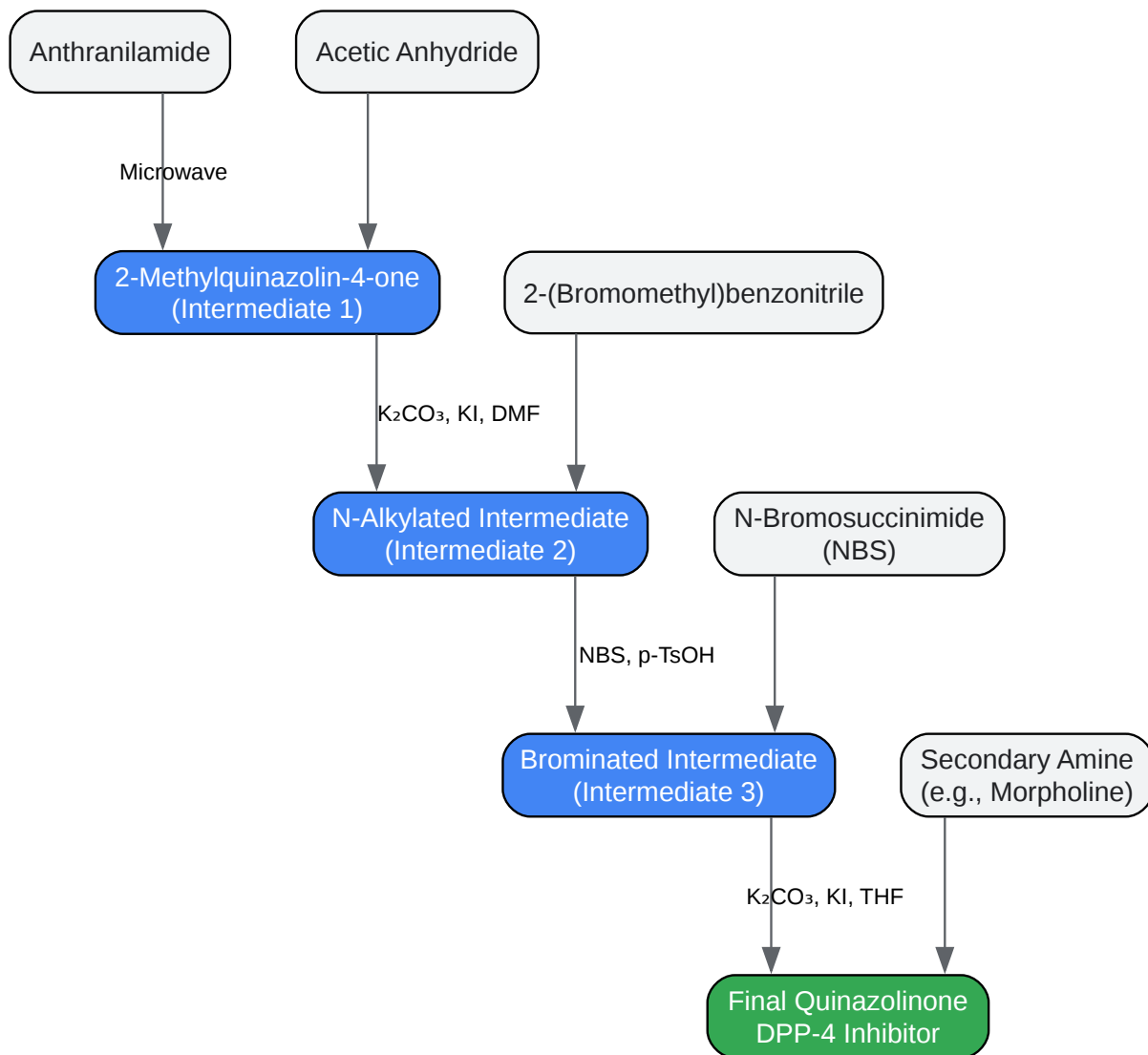
4-[(Dimethylamino)methyl]benzonitrile is a versatile bifunctional synthetic building block of significant interest to researchers in medicinal chemistry and drug development. Its structure incorporates a benzonitrile moiety, a common pharmacophore in various therapeutic agents, and a dimethylaminomethyl group. The tertiary amine acts as a key synthetic handle and can influence the physicochemical properties of derivative compounds, such as solubility and basicity, which are critical for pharmacokinetic profiles. The nitrile group can participate in various chemical transformations or act as a key interaction point with biological targets. This document provides detailed protocols for the synthesis of this building block and its application in the development of bioactive molecules.

Synthesis of 4-[(Dimethylamino)methyl]benzonitrile

The most direct synthesis of **4-[(Dimethylamino)methyl]benzonitrile** involves the nucleophilic substitution of a benzylic halide with dimethylamine. This method is efficient and provides high yields of the desired product.

Experimental Workflow: Synthesis of the Building Block





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